

Personal protective equipment for handling (Z)-Oleyloxyethyl phosphorylcholine

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Compound of Interest

Compound Name: (Z)-Oleyloxyethyl
phosphorylcholine

Cat. No.: B15578237

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Essential Safety and Handling Guide for (Z)-Oleyloxyethyl phosphorylcholine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(Z)-Oleyloxyethyl phosphorylcholine**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Physicochemical and Safety Data

(Z)-Oleyloxyethyl phosphorylcholine is an isomer of Oleyloxyethyl phosphorylcholine (OPC) and functions as an inhibitor of secreted Phospholipase A2 (sPLA2).[1][2] While comprehensive toxicological properties have not been fully investigated, adherence to strict safety protocols is crucial.[1]

Property	Value
Molecular Formula	C ₂₅ H ₅₂ NO ₅ P
Molecular Weight	477.7 g/mol [3]
Appearance	Waxy solid or oil, dependent on ambient conditions[4]
Solubility	Soluble in DMSO (~16 mg/ml), DMF (~16 mg/ml), Ethanol (~15 mg/ml), and PBS (pH 7.2) (~25 mg/ml)[5][6]
Storage	Store at -20°C in a dry, cool, and well-ventilated place.[5][7] Keep containers tightly sealed.[4] Product is stable for ≥ 2 years under these conditions.[6]
Hazard Statements	May cause skin and eye irritation.[1] May cause irritation of the upper respiratory tract.[1]

Personal Protective Equipment (PPE) and Handling

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling **(Z)-Oleyloxyethyl phosphorylcholine**.

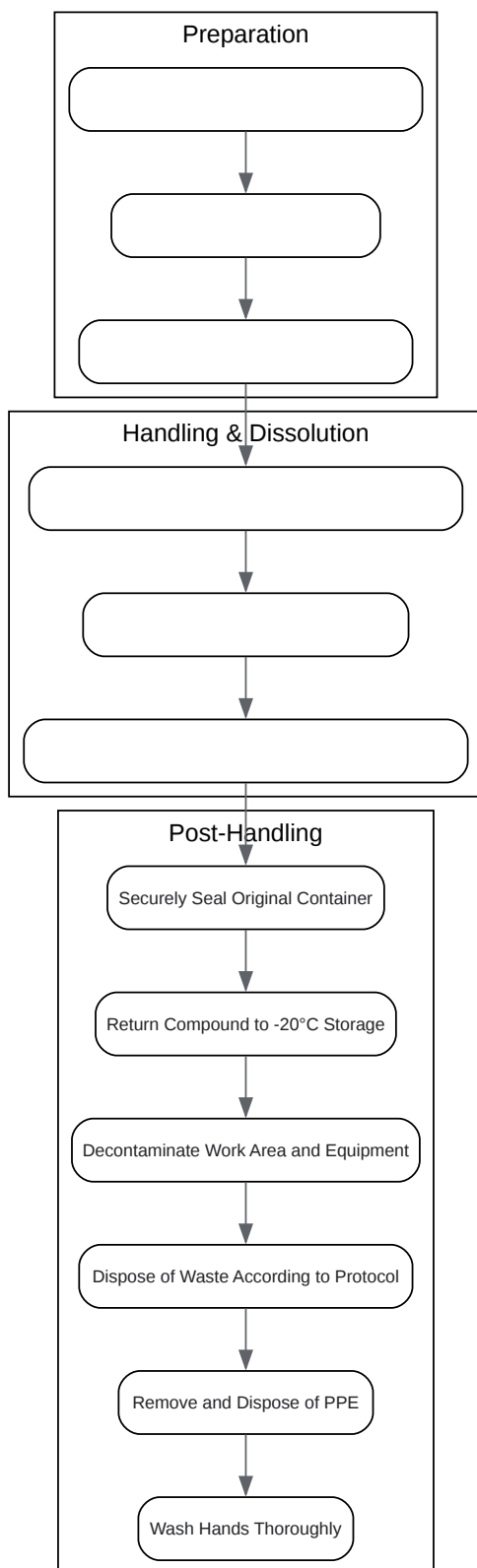
Equipment	Specification
Eye Protection	Chemical safety goggles are required.[1]
Hand Protection	Use compatible chemical-resistant gloves (e.g., nitrile, PVC).[4] Double gloving should be considered.[4] Change gloves frequently, especially if contaminated, punctured, or torn.[4] Always wash hands with soap and water after removing gloves.[4]
Respiratory Protection	Generally not required in well-ventilated areas or when using a fume hood.[7] For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask is recommended.[1]
Body Protection	Wear appropriate protective clothing to prevent skin contact.[4] Work clothes should be laundered separately.[4]

General Handling Precautions:

- Avoid all personal contact, including inhalation of dust, fumes, or vapors.[4]
- Use in a well-ventilated area, preferably with local exhaust ventilation.[4]
- Do not eat, drink, or smoke when handling the product.[4][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][8]
- Avoid contact with strong oxidizing agents.[1]
- Ensure a safety shower and eye bath are readily accessible.[1]

Experimental Workflow: Handling and Preparation of (Z)-Oleyloxyethyl phosphorylcholine

The following diagram outlines the standard procedure for handling and preparing **(Z)-Oleyloxyethyl phosphorylcholine** for experimental use.



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Caption: Standard laboratory workflow for safe handling and preparation.

Spill and Disposal Procedures

Immediate and appropriate action is critical in the event of a spill.

Spill Response:

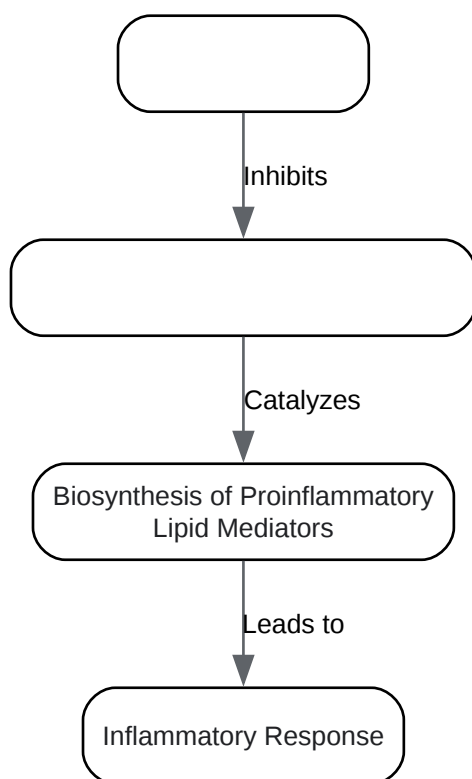
- Evacuate and Ventilate: Clear the area of all personnel and increase ventilation.[4]
- Control Ignition Sources: Remove all sources of ignition.[4]
- Containment: Wear appropriate PPE. Contain the spill using inert materials like sand, earth, or vermiculite.[4]
- Collection: Collect the absorbed material into a labeled container for disposal.[4]
- Decontamination: Wash the spill area thoroughly and prevent runoff from entering drains.[4]
If drains are contaminated, notify emergency services.[4]

Disposal Plan:

- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Dispose of contaminated material at an approved waste disposal plant.[9]
- Do not allow the product or its wash water to enter drains or sewer systems.[4][8]
- Consult with your institution's environmental health and safety department for specific disposal guidelines.

Mechanism of Action: sPLA2 Inhibition

(Z)-Oleyloxyethyl phosphorylcholine acts as an inhibitor of secreted Phospholipase A2 (sPLA2). This enzyme is involved in the biosynthesis of proinflammatory lipid mediators.[1][2]
By inhibiting sPLA2, it can be utilized in studies related to inflammatory diseases.[1][2]



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Caption: Inhibition of the sPLA2 signaling pathway.

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